

Barium nitrite monohydrate properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium nitrite

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An In-depth Technical Guide to **Barium Nitrite** Monohydrate: Properties and Structure

Introduction

Barium nitrite monohydrate, with the chemical formula $\text{Ba}(\text{NO}_2)_2 \cdot \text{H}_2\text{O}$, is an inorganic salt of barium and nitrous acid.[1][2] It typically appears as a white to yellowish crystalline solid.[3][4] This compound is notable for its solubility in water and its applications in various chemical syntheses, including the preparation of other metal nitrites.[3][4] Due to the presence of both the barium ion and the nitrite ion, the compound is classified as toxic and requires careful handling.[4] This guide provides a comprehensive overview of its physicochemical properties, detailed crystal structure, experimental protocols for its synthesis and characterization, and its behavior under thermal stress.

Physicochemical Properties

Barium nitrite monohydrate possesses distinct physical and chemical properties that are critical for its application in research and development. The key quantitative data are summarized in Table 1.

Property	Value
Molecular Formula	Ba(NO ₂) ₂ ·H ₂ O
Molar Mass	247.35 g/mol [4][5]
IUPAC Name	barium(2+);dinitrite;hydrate[5]
CAS Number	7787-38-4[3]
Appearance	White to yellowish crystalline solid[3][4]
Density	3.173 g/cm ³ [3]
Melting Point	Decomposes at 217 °C (anhydrous form)[3]; Loses water of hydration at ~115 °C
Solubility in Water	54.8 g/100 mL at 0 °C[3]; 67.5 g/100 mL at 20 °C[4]; 319 g/100 mL at 100 °C[3]
Solubility in Ethanol	Soluble[3]

Crystal Structure

The crystal structure of **barium nitrite** monohydrate has been determined through single-crystal X-ray diffraction. It exhibits a hexagonal crystal system and is characterized by its absolute chirality, crystallizing in the P6₁ space group.[5] The structure consists of barium cations (Ba²⁺), nitrite anions (NO₂⁻), and water molecules. A summary of its crystallographic data is presented in Table 2.

Crystallographic Parameter	Value
Crystal System	Hexagonal
Space Group	P6 ₁ [5]
Lattice Constant 'a'	7.07 Å[5]
Lattice Constant 'c'	17.886 Å[5]
Lattice Angles	$\alpha = 90^\circ$, $\beta = 90^\circ$, $\gamma = 120^\circ$ [5]
Formula Units (Z)	6[5]

Experimental Protocols

Synthesis of Barium Nitrite Monohydrate

Barium nitrite monohydrate can be synthesized via a double displacement reaction between barium chloride and sodium nitrite.[3]

Methodology:

- Prepare stoichiometric aqueous solutions of barium chloride (BaCl_2) and sodium nitrite (NaNO_2).
- Combine the two solutions with constant stirring. The reaction proceeds as follows: $\text{BaCl}_2 (\text{aq}) + 2\text{NaNO}_2 (\text{aq}) \rightarrow \text{Ba}(\text{NO}_2)_2 (\text{aq}) + 2\text{NaCl} (\text{aq})$
- The resulting solution contains **barium nitrite** and sodium chloride. The less soluble sodium chloride can be partially removed by fractional crystallization.
- Concentrate the remaining solution by gentle heating to increase the concentration of **barium nitrite**.
- Cool the concentrated solution slowly to induce crystallization of **barium nitrite** monohydrate ($\text{Ba}(\text{NO}_2)_2 \cdot \text{H}_2\text{O}$).
- Isolate the crystals by filtration.
- Wash the collected crystals with a small amount of cold deionized water to remove residual sodium chloride.
- Dry the purified crystals under vacuum or in a desiccator at room temperature.

An alternative method involves the reduction of barium nitrate with a lead metal sponge.[3][4]

Characterization by Single-Crystal X-ray Diffraction

The determination of the precise atomic arrangement within the **barium nitrite** monohydrate crystal lattice is achieved through single-crystal X-ray diffraction.[6]

Methodology:

- Crystal Selection and Mounting:
 - High-quality, single crystals of **barium nitrite** monohydrate are grown from an aqueous solution.^[2]
 - Under a polarizing microscope, a suitable crystal (typically <0.3 mm in its largest dimension, transparent, and without visible defects) is selected.^[7]
 - The selected crystal is carefully mounted on a goniometer head using a cryo-loop and a minimal amount of cryo-protectant oil.^[7]
- Data Collection:
 - The mounted crystal is placed on a diffractometer equipped with an X-ray source (e.g., Mo K α radiation, $\lambda = 0.7107 \text{ \AA}$) and a detector.^[8]
 - The crystal is cooled to a low temperature (e.g., 100 K) using a cryo-stream to minimize thermal vibrations and protect it from radiation damage.
 - A series of diffraction images are collected by rotating the crystal in the X-ray beam.^[8] The instrument software automatically controls the crystal orientation and data acquisition strategy to ensure a complete dataset is collected.
- Structure Solution and Refinement:
 - The collected diffraction data are processed to determine the unit cell dimensions and space group.^[8]
 - The positions of the atoms within the asymmetric unit are determined using direct methods or Patterson methods. This initial model provides a rough idea of the crystal structure.
 - The atomic positions and their anisotropic displacement parameters are refined using a least-squares algorithm to achieve the best possible fit between the observed diffraction pattern and the one calculated from the structural model.^[8]
 - The final result is a crystallographic information file (CIF) containing the precise atomic coordinates, bond lengths, and bond angles of **barium nitrite** monohydrate.

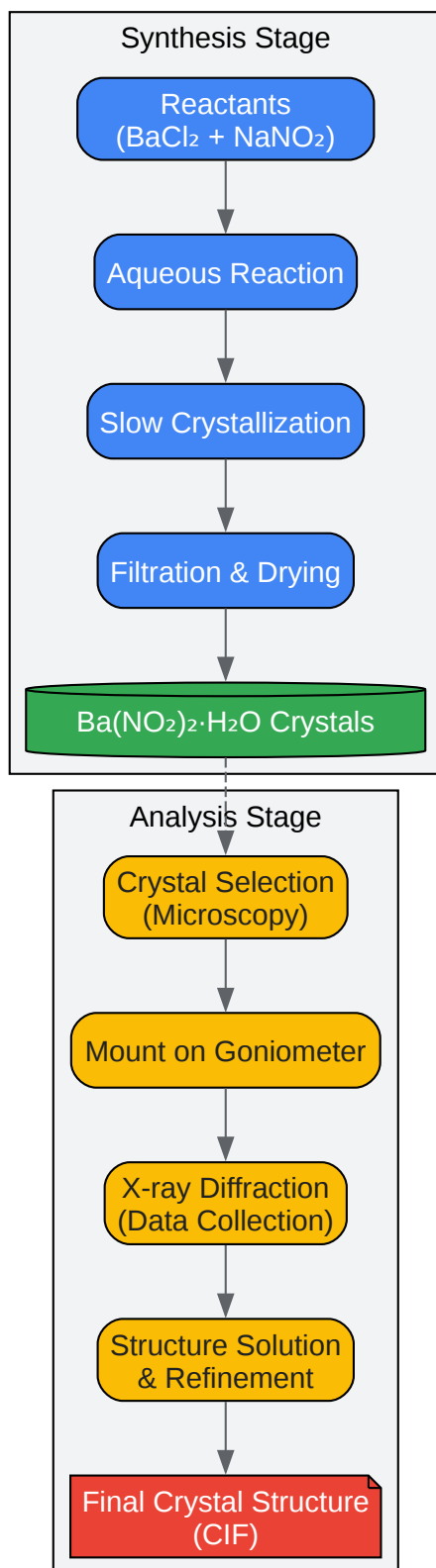
Thermal Decomposition

When subjected to heat, **barium nitrite** monohydrate undergoes a two-stage decomposition process.

- Dehydration: The water of hydration is lost at approximately 115 °C, yielding the anhydrous form, $\text{Ba}(\text{NO}_2)_2$.
- Decomposition: The anhydrous **barium nitrite** decomposes at a higher temperature, around 217 °C.^[3] The thermal decomposition of metal nitrites can be complex; in the case of **barium nitrite**, it leads to the formation of barium oxide (BaO), nitric oxide (NO), and nitrogen dioxide (NO_2).^[1]

Mandatory Visualization

The following diagram illustrates the general workflow for the synthesis and structural analysis of **barium nitrite** monohydrate.



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Caption: Workflow for Synthesis and Crystallographic Analysis.

Safety Information

Barium nitrite monohydrate is classified as a toxic substance.[4] Both the barium ion and the nitrite ion contribute to its toxicity. Ingestion or inhalation of the compound can be harmful.[4] Standard laboratory safety protocols, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be strictly followed when handling this chemical. All work should be conducted in a well-ventilated area or a fume hood.

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- To cite this document: BenchChem. [Barium nitrite monohydrate properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1141920#barium-nitrite-monohydrate-properties-and-structure]

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